

Revolutionizing Perovskite Solar Cell Fabrication: Green Solvents for Spiro-OMeTAD Processing

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Compound of Interest

Compound Name: Spiro-TAD

Cat. No.: B1591344

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For researchers, scientists, and professionals in drug development, the push for sustainable laboratory practices is ever-growing. In the field of perovskite solar cells (PSCs), a significant bottleneck to environmentally friendly fabrication has been the reliance on toxic halogenated solvents for the deposition of the hole transport layer (HTL), most commonly 2,2',7,7'-tetrakis(N,N-di-p-methoxyphenylamine)-9,9'-spirobifluorene (Spiro-OMeTAD). This document provides detailed application notes and protocols for the successful implementation of green solvents in Spiro-OMeTAD processing, paving the way for safer, more sustainable, and highly efficient PSC manufacturing.

The traditional solvent for Spiro-OMeTAD, chlorobenzene (CB), is a toxic and hazardous material, posing significant health and environmental risks. The research community has actively sought viable green solvent alternatives that can match or even surpass the performance of CB-based systems. This note details the use of promising green solvents such as ethyl acetate (EA), anisole, p-xylene, and tetrahydrofuran (THF), providing a comprehensive overview of their application and the resulting device performance.

Comparative Performance of Green Solvents

The transition to green solvents for Spiro-OMeTAD processing does not necessitate a compromise in device performance. In fact, certain green solvents have demonstrated the potential to enhance the power conversion efficiency (PCE) of perovskite solar cells. The table below summarizes the key performance parameters of PSCs fabricated using various green

solvents for the Spiro-OMeTAD layer, benchmarked against the conventional chlorobenzene method.

Solvent	Spiro-OMeTAD Concentration (mg/mL)	Additives	PCE (%)	Voc (V)	Jsc (mA/cm ²)	FF (%)	Citation (s)
Chlorobenzene (CB)	72.3 - 90	Li-TFSI, tBP, Co(III) TFSI	18.3 - 21.6	~1.11	~24.55	~79.2	[1][2][3][4]
Ethyl Acetate (EA)	Not explicitly stated	Li-TFSI, tBP	23.3	1.16	24.9	80.7	[5]
Anisole	72.3	Li-TFSI, tBP, Co(III) TFSI	19.0	Not specified	Not specified	Not specified	[6]
p-Xylene	Not explicitly stated	Li-TFSI, tBP	Identical to CB	Not specified	Not specified	Not specified	[5]
Tetrahydrofuran (THF)	5	Dopant-free	17.0	1.023	21.29	77.78	[7][8]

Experimental Protocols

Detailed and reproducible experimental protocols are crucial for the successful adoption of these green solvents. The following sections provide step-by-step procedures for the preparation of Spiro-OMeTAD solutions and the deposition of the HTL.

Protocol 1: Spiro-OMeTAD Processing using Ethyl Acetate (EA) - Doped

This protocol outlines the fabrication of high-efficiency PSCs using ethyl acetate as the solvent for a doped Spiro-OMeTAD layer.^[5]

1. Solution Preparation:

- Prepare a stock solution of Lithium bis(trifluoromethanesulfonyl)imide (Li-TFSI) in acetonitrile (e.g., 520 mg/mL).
- Dissolve Spiro-OMeTAD in ethyl acetate. While the exact concentration for the record 23.3% efficiency is not explicitly stated in the initial source, a starting point of around 70-90 mg/mL, similar to conventional solvents, is recommended for optimization.
- To the Spiro-OMeTAD/EA solution, add 4-tert-butylpyridine (tBP) and the Li-TFSI stock solution. The molar ratio of Spiro-OMeTAD:Li-TFSI:tBP is a critical parameter to optimize, with typical ratios around 1:0.5:3.3.

2. HTL Deposition:

- Deposit the prepared Spiro-OMeTAD solution onto the perovskite layer via spin-coating. A typical two-step spin-coating program can be employed, for instance, 1000 rpm for 10 seconds followed by 4000 rpm for 30 seconds.
- The coated film is then left to oxidize in ambient air. A key advantage of using ethyl acetate is the accelerated oxidation of Spiro-OMeTAD, significantly reducing the time required compared to chlorobenzene-processed films.^[5]

Protocol 2: Spiro-OMeTAD Processing using Anisole - Doped

Anisole has emerged as a promising green solvent alternative to chlorobenzene, demonstrating comparable device performance.^[6]

1. Solution Preparation:

- Dissolve 72.3 mg of Spiro-OMeTAD in 1 mL of anisole.
- Prepare a stock solution of Li-TFSI in acetonitrile (520 mg/mL).
- Prepare a stock solution of Tris(2-(1H-pyrazol-1-yl)-4-tert-butylpyridine)cobalt(III) tris(bis(trifluoromethylsulfonyl)imide) (Co(III) TFSI) in acetonitrile (300 mg/mL).
- To the Spiro-OMeTAD/anisole solution, add 28.8 μ L of tBP, 17.5 μ L of the Li-TFSI stock solution, and 28.8 μ L of the Co(III) TFSI stock solution.

2. HTL Deposition:

- Spin-coat the final solution onto the perovskite layer. A suggested spin-coating speed is 4000 rpm for 20 seconds.
- Allow the film to oxidize in a controlled environment (e.g., a dry air box) overnight.

Protocol 3: Spiro-OMeTAD Processing using Tetrahydrofuran (THF) - Dopant-Free

A significant advantage of using THF is the ability to achieve high-efficiency devices with a dopant-free Spiro-OMeTAD layer, which can improve the long-term stability of the PSCs.^{[7][8]}

1. Solution Preparation:

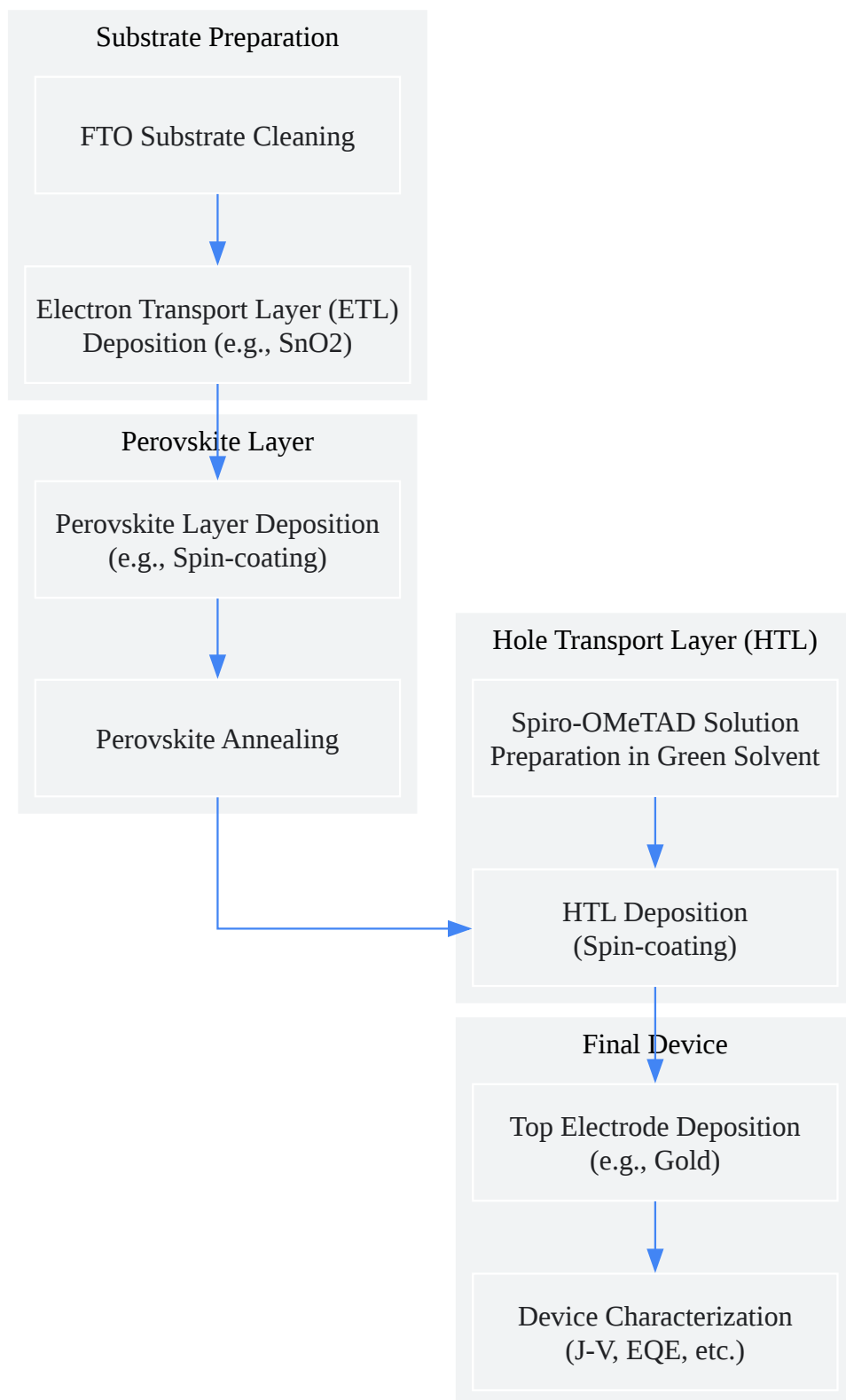
- Dissolve 5 mg of Spiro-OMeTAD in 1 mL of tetrahydrofuran. Note the significantly lower concentration compared to doped systems.

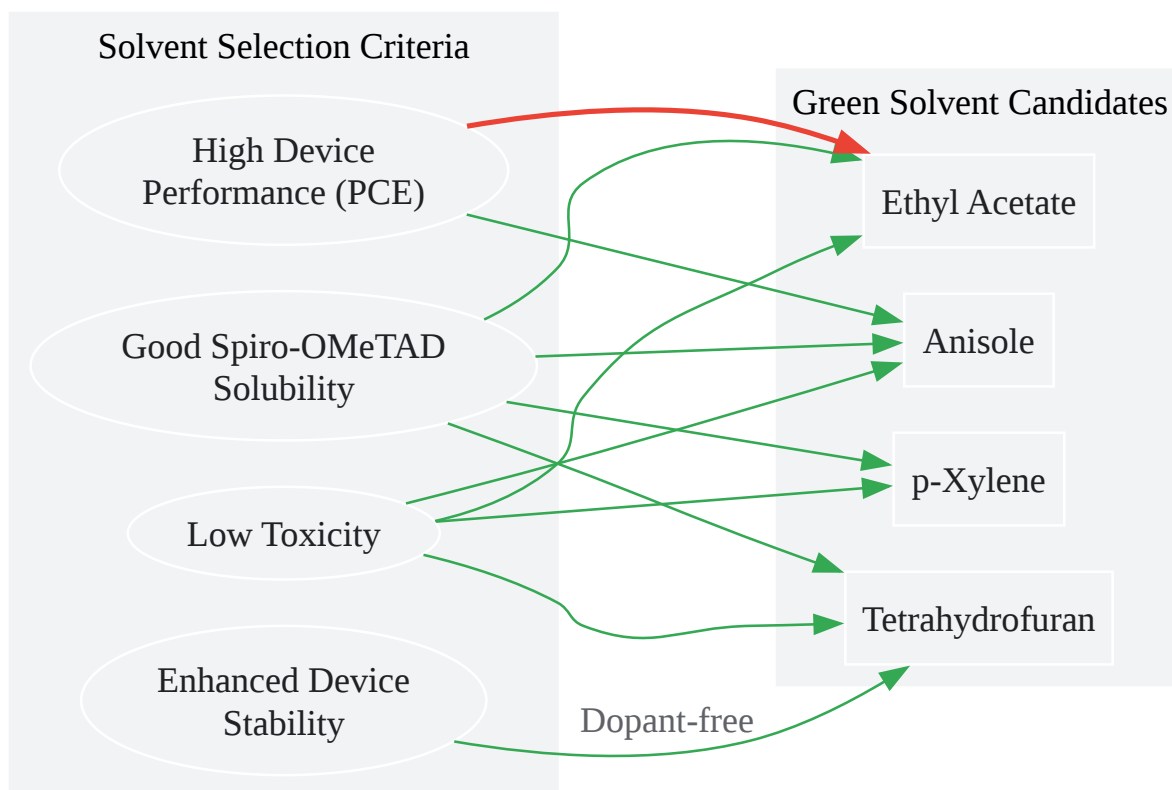
2. HTL Deposition:

- Deposit the dopant-free Spiro-OMeTAD/THF solution onto the perovskite layer using spin-coating. A typical spin-coating program is 3000 rpm for 30 seconds.
- The film is then ready for the subsequent deposition of the top electrode without the need for an oxidation step. The absence of hygroscopic dopants like Li-TFSI enhances the stability of the final device.^[8]

Visualizing the Workflow

To provide a clear overview of the experimental process, the following diagrams, generated using the DOT language, illustrate the key steps in fabricating a perovskite solar cell with a green solvent-processed Spiro-OMeTAD HTL.





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